

Recommended storage and handling conditions for Eplerenone-d3

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Compound of Interest

Compound Name: Eplerenone-d3

Cat. No.: B1165150

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An In-depth Technical Guide to the Recommended Storage and Handling of **Eplerenone-d3**

This guide provides a comprehensive overview of the recommended storage, handling, and safety precautions for **Eplerenone-d3**, a deuterated analog of Eplerenone. It is intended for researchers, scientists, and drug development professionals who utilize this compound in analytical and pharmacokinetic research. **Eplerenone-d3** serves as a crucial internal standard for the precise quantification of Eplerenone in biological samples through mass spectrometry and liquid chromatography techniques[1][2].

Storage and Stability

Proper storage is critical to maintain the integrity and stability of **Eplerenone-d3**. The compound is a white to off-white solid powder[3][4]. While it is stable under recommended storage conditions, adherence to specific temperature and environmental controls is essential for long-term use[3].

Key Recommendations:

- Long-term Storage: The recommended temperature for long-term storage is -20°C[1].
- Alternative Storage: Some suppliers suggest storage at 2°C to 8°C (36°F to 46°F)[5].
- Shipping: The compound is typically shipped at room temperature in the continental US, though this may vary for other locations[1][6].

- Stability: When stored at -20°C, **Eplerenone-d3** has a stability of at least four years[1].
- Container: Keep the container tightly closed in a dry and well-ventilated place[3][5].

Parameter	Recommendation	Source
Long-Term Storage Temperature	-20°C	Cayman Chemical[1]
Alternative Long-Term Storage	2°C - 8°C	Sigma-Aldrich[5]
Shipping Condition	Room Temperature	Cayman Chemical, MedChemExpress[1][6]
Stability	≥ 4 years (at -20°C)	Cayman Chemical[1]
Container Requirements	Tightly closed, Dry	Expert Synthesis Solutions, Sigma-Aldrich[3][5]
Environment	Well-ventilated area	Expert Synthesis Solutions[3]

Handling and Safety Precautions

Eplerenone-d3 is intended for laboratory research purposes only and is not for human or veterinary use[1][7]. While the toxicological properties have not been thoroughly investigated, it may be harmful if swallowed, inhaled, or absorbed through the skin, and may cause eye, skin, or respiratory tract irritation[3][7]. Therefore, adherence to standard laboratory safety protocols is mandatory.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Eplerenone-d3**.

Protection Type	Specification	Source
Eye Protection	Safety glasses or goggles	Viatis[8], Santa Cruz Biotechnology[9]
Hand Protection	Impervious chemical-resistant gloves	Viatis[8], Expert Synthesis Solutions[3]
Respiratory Protection	NIOSH/MSHA or EN 149 approved respirator	Expert Synthesis Solutions[3]
Skin and Body Protection	Protective clothing, lab coat	Viatis[8], Expert Synthesis Solutions[3]

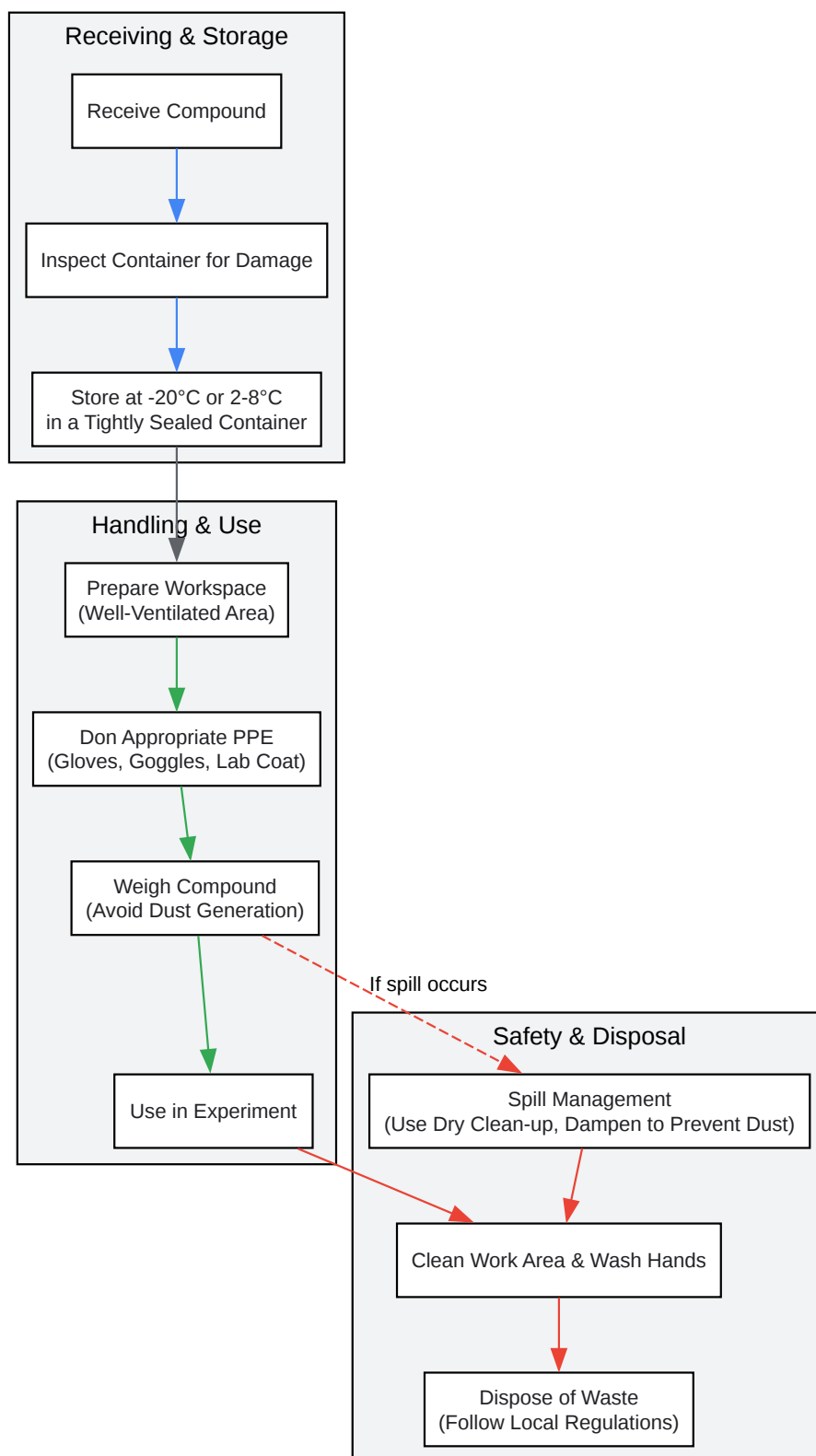
Engineering Controls and General Handling

- Ventilation: Use in a well-ventilated area. Process enclosures, local exhaust ventilation, or other engineering controls should be used to keep airborne levels below recommended exposure limits[3][10].
- Dust and Aerosol Formation: Avoid the formation and inhalation of dust and aerosols[3][9].
- Ignition Sources: Keep away from heat and sources of ignition[3][8].
- Hygiene: Change contaminated clothing and wash hands thoroughly after handling[5]. Do not ingest, and avoid contact with skin and eyes[3].

Experimental Protocols

Specific experimental protocols detailing the methodology for establishing the stability and storage conditions of **Eplerenone-d3** are not available in the public domain through the provided search results. The recommendations summarized in this guide are derived from manufacturer safety data sheets (SDS) and product information pages. These guidelines are based on standard industry practices for ensuring the quality and safety of chemical reagents.

The general workflow for handling this compound in a research setting is outlined in the diagram below.



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Caption: Workflow for Safe Handling of **Eplerenone-d3**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Eplerenone-d3** is provided below.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₇ D ₃ O ₆	Cayman Chemical[1]
Formula Weight	417.5 g/mol	Cayman Chemical[1], PubChem[11]
Appearance	White to off-white solid/powder	Expert Synthesis Solutions[3], ChemicalBook[4]
Purity	≥99% deuterated forms (d ₁ -d ₃)	Cayman Chemical[1]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	Expert Synthesis Solutions[3]

Incompatibilities and Decomposition

To ensure safety and compound stability, avoid contact with strong oxidizing agents[3]. Under fire conditions, hazardous decomposition products such as carbon oxides (CO, CO₂) may be formed[3].

Spill and Disposal Procedures

In the event of a spill, avoid generating dust. Use dry clean-up procedures such as sweeping or vacuuming with a HEPA-filtered vacuum[9]. For larger spills, it may be necessary to dampen the material with water to prevent dust from becoming airborne before collection[9]. All waste material, including contaminated packaging, must be disposed of in accordance with federal, state, and local regulations[3]. Do not allow the product to enter drains[3].

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